Application Note & Protocol: High-Resolution NMR Characterization of (4-Bromo-2-methylphenyl)methylmethylamine

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Compound of Interest

Compound Name:	*[(4-Bromo-2-methylphenyl)methyl](ethyl)methylamine*
CAS No.:	*1865037-14-4*
Cat. No.:	*B1415220*

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Abstract

This document provides a comprehensive guide for the definitive structural elucidation and characterization of the synthetic intermediate, (4-Bromo-2-methylphenyl)methylmethylamine, using high-resolution Nuclear Magnetic Resonance (NMR) spectroscopy. As a compound with distinct structural motifs—a substituted aromatic ring and aliphatic amine sidechain—its unambiguous characterization is critical for quality control in drug discovery and materials science. This guide details field-proven protocols for sample preparation, data acquisition for ^{1}H and ^{13}C NMR, and in-depth spectral analysis. By explaining the causality behind experimental choices, such as solvent selection and acquisition parameters, this note serves as a robust resource for researchers, scientists, and drug development professionals aiming to achieve high-quality, reproducible NMR data.

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Introduction and Scientific Context

Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled analytical technique for determining the structure of organic molecules in solution.[1][2] For novel synthetic compounds like (4-Bromo-2-methylphenyl)methylmethylamine, NMR provides a detailed "fingerprint" by probing the chemical environment of each hydrogen (^{1}H) and carbon (^{13}C) nucleus.[1] The resulting spectrum reveals not only the presence of functional groups but also their precise connectivity and spatial relationships, making it an indispensable tool for structural verification.

The target molecule contains several key features that are readily identifiable by NMR:

- A Tri-substituted Aromatic Ring: The substitution pattern on the benzene ring creates a unique set of signals in the aromatic region (typically 6.5-8.5 ppm) of the ^{1}H NMR spectrum.[3][4] The electronic effects of the electron-withdrawing bromine atom and the electron-donating methyl and aminomethyl groups will influence the chemical shifts of the aromatic protons and carbons.

- Benzylic and Aliphatic Protons: The protons on the carbons adjacent to the aromatic ring (benzylic) and on the amine group have characteristic chemical shift ranges that allow for clear identification.[3][4]

This guide establishes a self-validating workflow to ensure the identity and purity of (4-Bromo-2-methylphenyl)methylmethylamine, a crucial step in any synthetic chemistry pipeline.

Molecular Structure and Atom Numbering

For clarity in spectral assignment, the following standardized numbering scheme for (4-Bromo-2-methylphenyl)methylmethylamine will be used throughout this document.

Caption: Structure of (4-Bromo-2-methylphenyl)methylmethylamine with IUPAC numbering for NMR assignment.

Experimental Protocols

Materials and Equipment

- Analyte: (4-Bromo-2-methylphenyl)methylmethylamine (approx. 10-20 mg for ^{1}H, 50-100 mg for ^{13}C).

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- Deuterated Solvent: Chloroform-d ($CDCl_3$) is the recommended solvent due to its excellent ability to dissolve many organic compounds and its low viscosity, which yields sharp peaks.[5][6] Its residual proton signal at ~7.26 ppm typically does not interfere with analyte signals.
- Internal Standard: Tetramethylsilane (TMS) at 0 ppm (often included in commercial deuterated solvents).[7]
- Equipment: High-quality 5 mm NMR tubes, volumetric flasks, and a high-field NMR spectrometer (e.g., 400 MHz or higher).

Protocol 1: Sample Preparation

Rationale: Proper sample preparation is paramount for acquiring high-quality, artifact-free spectra. The concentration must be sufficient for a good signal-to-noise ratio without causing line broadening, and insoluble particulates must be removed to ensure optimal magnetic field homogeneity (shimming).[8]

Steps:

- Weighing: Accurately weigh 10-20 mg of the analyte for a standard ^1H NMR spectrum.
- Dissolution: Transfer the sample into a clean, dry vial. Add approximately 0.6-0.7 mL of $CDCl_3$.[6] Mix gently until the sample is fully dissolved.
- Filtering (if necessary): If any particulate matter is visible, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube.[8] This prevents poor shimming and broad spectral lines.
- Transfer: Transfer the clear solution into the NMR tube to a minimum height of 4.5-5 cm to ensure it is centered within the detector coils.[8]
- Capping and Labeling: Cap the NMR tube securely and label it clearly.

Protocol 2: NMR Data Acquisition

Rationale: The chosen acquisition parameters are a balance between sensitivity, resolution, and experimental time. The parameters below are a standard starting point for small molecule characterization.

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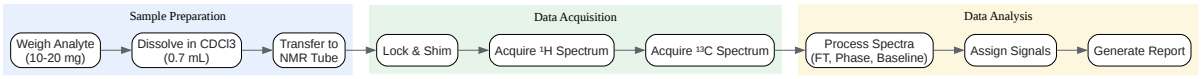
Workflow Diagram:



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Caption: A standard workflow from sample preparation to final data analysis for NMR characterization.

^{1}H NMR Acquisition Parameters (400 MHz):

- Pulse Sequence:zg30 (A standard 30-degree pulse experiment)
- Spectral Width (SW): ~16 ppm (centered around 6 ppm)
- Acquisition Time (AQ): ~3-4 seconds
- Relaxation Delay (D1): 2 seconds
- Number of Scans (NS): 8-16 (adjust based on concentration)
- Temperature: 298 K

^{13}C{^{1}H} NMR Acquisition Parameters (100 MHz):

- Pulse Sequence:zgpg30 (Proton-decoupled with a 30-degree pulse)
- Spectral Width (SW): ~240 ppm (centered around 120 ppm)
- Acquisition Time (AQ): ~1-2 seconds
- Relaxation Delay (D1): 2 seconds
- Number of Scans (NS): 1024 or more (^{13}C is much less sensitive than ^{1}H)

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- Temperature: 298 K

Data Analysis and Spectral Interpretation

Predicted ^{1}H NMR Data

The chemical environment of each proton dictates its resonance frequency (chemical shift). Protons on the aromatic ring are deshielded and appear downfield, while aliphatic protons are more shielded and appear upfield.[7]

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Assignment	Predicted δ (ppm)	Multiplicity	Integration	J Coupling (Hz)	Rationale
H6	~ 7.30	d (doublet)	1H	J(ortho) ≈ 8 Hz	Ortho to the methyl group (C7) and meta to the bromine.
H5	~ 7.20	dd (doublet of doublets)	1H	J(ortho) ≈ 8 Hz, J(meta) ≈ 2 Hz	Ortho to H6 and meta to H3. Coupled to both.
H3	~ 7.05	d (doublet)	1H	J(meta) ≈ 2 Hz	Meta to H5 and ortho to the bromine.
C8-H_2	~ 3.50	s (singlet)	2H	N/A	Benzylic protons, adjacent to the nitrogen atom.
N9-H	~ 1.5-2.5	br s (broad singlet)	1H	N/A	Amine proton; signal can be broad and its position is concentration-dependent.
C7-H_3	~ 2.30	s (singlet)	3H	N/A	Methyl group attached to the aromatic ring (benzylic).[4]
C10-H_3	~ 2.25	s (singlet)	3H	N/A	Methyl group attached to

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	the nitrogen atom.

Note: Predicted values are estimates. Actual values may vary based on experimental conditions.

Predicted ^{13}C NMR Data

Aromatic carbons typically resonate between 110-160 ppm.[4] The bromine atom will cause the directly attached carbon (C4) to be shielded due to the "heavy atom effect," while the other carbons will be influenced by the combined electronic effects of all substituents.

Assignment	Predicted δ (ppm)	Rationale
C1	~ 138	Aromatic quaternary carbon attached to the aminomethyl group.
C2	~ 135	Aromatic quaternary carbon attached to the methyl group.
C3	~ 132	Aromatic CH carbon ortho to the bromine.
C4	~ 120	Aromatic quaternary carbon attached to the bromine (shielded).
C5	~ 130	Aromatic CH carbon meta to the bromine.
C6	~ 128	Aromatic CH carbon ortho to the aminomethyl group.
C7	~ 18	Aliphatic methyl carbon on the ring.
C8	~ 55	Benzylic CH_2 carbon.
C10	~ 35	Aliphatic methyl carbon on the nitrogen.

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Conclusion

This application note provides a robust and scientifically grounded framework for the NMR characterization of (4-Bromo-2-methylphenyl)methylmethylamine. By following the detailed protocols for sample preparation and data acquisition, researchers can obtain high-quality, reproducible ^{1}H and ^{13}C NMR spectra. The provided spectral predictions and interpretations serve as a reliable reference for unambiguous structural assignment, ensuring the integrity of the compound for subsequent use in research and development. This systematic approach exemplifies a best-practice workflow for the structural elucidation of novel small molecules.

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